A Comparative Guide to the Structure-Activity Relationship of o-Tolyl Piperazine Methanones

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Compound of Interest	
Compound Name:	*Piperazin-1-yl-o-tolyl-methanone hydrochloride*
CAS No.:	*691394-24-8*
Cat. No.:	*B1597064*

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Introduction: The Significance of the Piperazine Methanone Scaffold

The piperazine ring is a privileged scaffold in drug discovery, appearing in a wide array of therapeutic agents due to its favorable physicochemical properties and its ability to interact with various biological targets.[1] When combined with an o-tolyl moiety through a methanone linker, a versatile chemical entity emerges with tunable pharmacodynamic and pharmacokinetic profiles. The o-tolyl group, with its methyl substituent at the ortho position, introduces specific steric and electronic features that can profoundly influence receptor binding and metabolic stability.

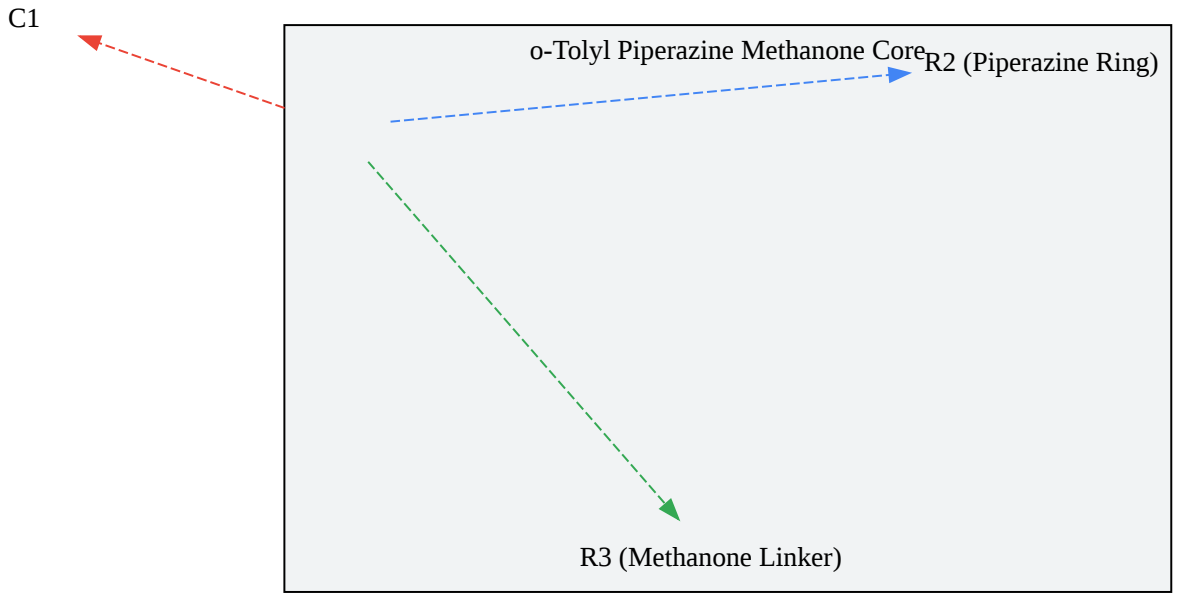
This guide will explore the SAR of o-tolyl piperazine methanones, focusing on key structural modifications and their impact on biological activity. We will delve into how alterations of the tolyl ring, the piperazine core, and the methanone linker can modulate potency and selectivity, providing a framework for the rational design of novel therapeutic agents.

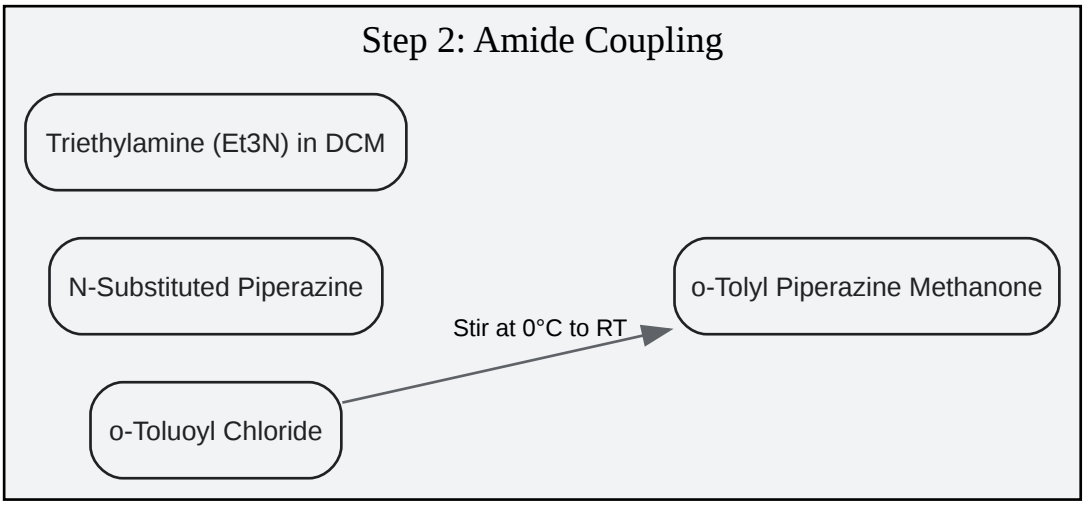
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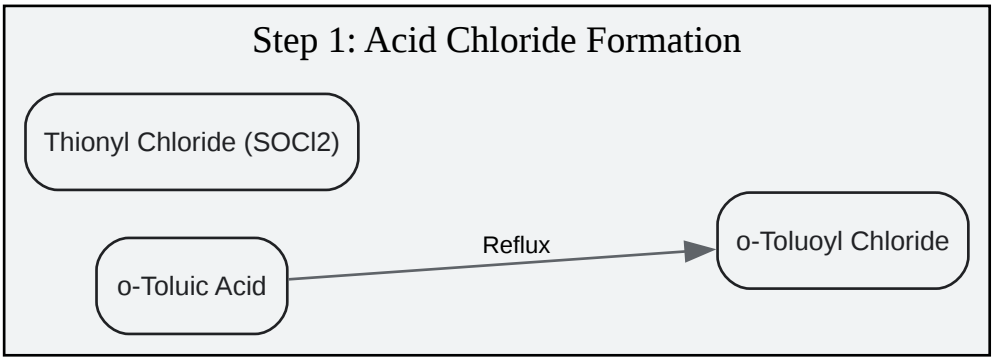
Core Structure and Key Modification Points

The fundamental structure of an o-tolyl piperazine methanone consists of three key components that can be systematically modified to explore the SAR.

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Caption: General synthetic workflow for o-tolyl piperazine methanones.

Step-by-Step Protocol:

- Acid Chloride Formation: To a solution of o-toluic acid (1.0 eq) in a suitable solvent such as dichloromethane (DCM), add thionyl chloride (1.2 eq) dropwise at 0°C.
- Allow the reaction mixture to warm to room temperature and then reflux for 2 hours.
- Remove the solvent and excess thionyl chloride under reduced pressure to obtain the crude o-toluoyl chloride.
- Amide Coupling: Dissolve the crude o-toluoyl chloride in DCM and add it dropwise to a solution of the appropriate N-substituted piperazine (1.1 eq) and triethylamine (1.5 eq) in DCM at 0°C.
- Stir the reaction mixture at room temperature for 12-18 hours.
- Wash the reaction mixture with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired o-tolyl piperazine methanone.

In Vitro Biological Evaluation: Receptor Binding Assay

The affinity of the synthesized compounds for their biological targets is determined using a competitive radioligand binding assay.

Protocol:

- Membrane Preparation: Prepare cell membranes from a cell line stably expressing the target receptor of interest.

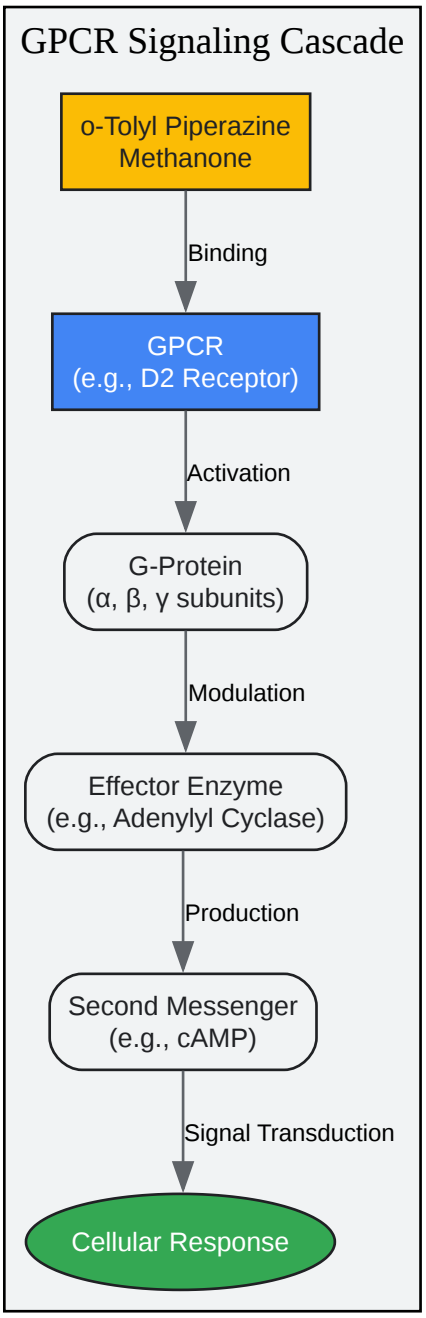
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- Assay Buffer: Prepare an appropriate assay buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl2, pH 7.4).
- Incubation: In a 96-well plate, incubate the cell membranes (20-50 µg of protein) with a fixed concentration of a suitable radioligand (e.g., [3H]-spiperone for dopamine D2 receptors) and varying concentrations of the test compounds (typically from 0.1 nM to 10 µM).
- Non-specific Binding: Determine non-specific binding in the presence of a high concentration of a known unlabeled ligand.
- Incubation Conditions: Incubate the plates at room temperature for 60-90 minutes.
- Termination: Terminate the assay by rapid filtration through glass fiber filters using a cell harvester.
- Washing: Wash the filters three times with ice-cold assay buffer to remove unbound radioligand.
- Scintillation Counting: Place the filters in scintillation vials with a suitable scintillation cocktail and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Calculate the IC50 values (the concentration of the compound that inhibits 50% of the specific binding of the radioligand) by non-linear regression analysis using appropriate software (e.g., GraphPad Prism).
- Ki Calculation: Convert the IC50 values to Ki values using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Signaling Pathway and Mechanism of Action

o-Tolyl piperazine methanones often exert their effects by modulating the signaling of G-protein coupled receptors (GPCRs), such as dopamine and serotonin receptors. The binding of a ligand to a GPCR can initiate a cascade of intracellular events.

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Caption: A generalized GPCR signaling pathway modulated by o-tolyl piperazine methanones.

The binding of an antagonist, for example, would block the receptor and prevent the downstream signaling cascade, while an agonist would initiate it. The specific cellular response depends on the receptor subtype and the tissue in which it is expressed.

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Conclusion and Future Directions

The structure-activity relationship of o-tolyl piperazine methanones is a rich area for exploration in drug discovery. The illustrative data and analyses presented in this guide highlight the key structural features that govern their biological activity. The o-tolyl moiety, the N4-substituent on the piperazine ring, and the methanone linker all play crucial roles in determining potency and selectivity.

Future research in this area should focus on:

- Systematic library synthesis: The generation of focused libraries of analogs to further probe the SAR and identify compounds with optimized properties.
- In vivo evaluation: Promising compounds should be advanced to in vivo models to assess their pharmacokinetic profiles, efficacy, and safety.
- Target identification and validation: For novel compounds with interesting phenotypes, efforts should be made to identify their specific molecular targets.

By leveraging the principles outlined in this guide, researchers can more effectively design and develop novel o-tolyl piperazine methanones as potential therapeutic agents for a range of diseases.

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